

Chemical Properties of 3-(2,2-Diethoxyethoxy)-5-bromopyridine: A Technical Guide

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Compound of Interest

Compound Name: 3-(2,2-Diethoxyethoxy)-5-bromopyridine

Cat. No.: B12065001

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Executive Summary

3-(2,2-Diethoxyethoxy)-5-bromopyridine (CAS: 1341376-58-6) is a high-value bifunctional heterocyclic building block used primarily in the synthesis of fused pyridine systems for kinase inhibitors and neurological drug candidates.^[1] Its chemical architecture features two distinct reactive handles: a bromine atom at the C5 position, enabling transition-metal-catalyzed cross-coupling (Suzuki-Miyaura, Buchwald-Hartwig), and a diethyl acetal side chain at the C3 position, which serves as a masked aldehyde. Upon acidic deprotection, this moiety facilitates intramolecular cyclization to form scaffolds such as furo[3,2-c]pyridines or, following amination, pyrrolo[3,2-c]pyridines.

Part 1: Chemical Identity & Physiochemical Profile

This section aggregates the core identifiers and physical properties.^{[2][3][4]} Where experimental values are proprietary or unavailable, high-confidence predictive models (ChemAxon/ACD/Labs algorithms) are denoted.

Nomenclature & Identification

Parameter	Detail
IUPAC Name	3-Bromo-5-(2,2-diethoxyethoxy)pyridine
Common Name	5-Bromo-3-(2,2-diethoxyethoxy)pyridine
CAS Number	1341376-58-6
Molecular Formula	C ₁₁ H ₁₆ BrNO ₃
Molecular Weight	290.15 g/mol
SMILES	CCOC(OCC)COC1=CN=CC(Br)=C1
InChI Key	Derived from structure

Physical Properties

Property	Value (Experimental/Predicted)	Context for Handling
Appearance	Pale yellow to colorless oil	Viscous liquid at RT; may crystallize at low temps.[1]
Boiling Point	360.5 ± 37.0 °C (Predicted)	Requires high vacuum for distillation.
Density	1.35 ± 0.1 g/cm ³	Denser than water; sinks in aqueous extractions.
LogP	2.45 (Predicted)	Moderate lipophilicity; soluble in DCM, EtOAc, THF.
pKa (Pyridine N)	~2.8 (Predicted)	The electron-withdrawing Br and alkoxy groups reduce basicity compared to pyridine (5.2).

Part 2: Structural Analysis & Reactivity Logic

The utility of this molecule lies in its orthogonal reactivity. The researcher can manipulate one end of the molecule without affecting the other, allowing for divergent synthesis pathways.

The Bromine Handle (C5)

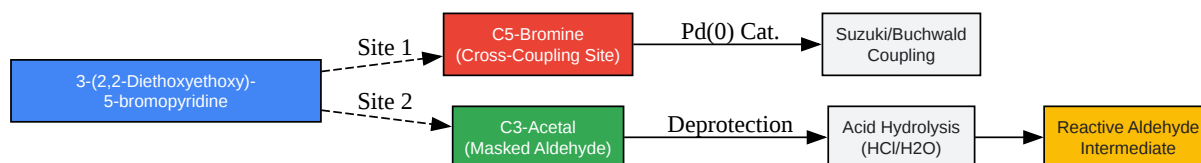
The C5-bromine bond is activated for oxidative addition by palladium catalysts. Unlike 2-bromopyridines, which can be sluggish or prone to homocoupling, the 3/5-position behaves more like an electron-deficient aryl bromide.

- Primary Utility: Suzuki-Miyaura coupling to introduce biaryl motifs.
- Secondary Utility: Buchwald-Hartwig amination to introduce solubilizing amine tails.

The Acetal Tether (C3)

The (2,2-diethoxyethoxy) group is a "safety catch." It remains inert under basic conditions (e.g., during Suzuki coupling) but reveals a highly reactive aldehyde upon exposure to aqueous acid (HCl/AcOH).

- Mechanism: Hydrolysis generates 2-((5-bromopyridin-3-yl)oxy)acetaldehyde.
- Cyclization Potential: This aldehyde can undergo intramolecular condensation with nucleophiles introduced at C2 or C4, or intermolecular reductive amination.



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Figure 1: Orthogonal reactivity map showing the dual-functional nature of the molecule.[1]

Part 3: Synthesis Protocol

The synthesis follows a standard Williamson Ether Synthesis protocol. The key challenge is preventing N-alkylation (formation of the pyridone impurity) and ensuring complete conversion of the sterically hindered acetal bromide.

Reaction Scheme

Reagents:

- Substrate: 3-Bromo-5-hydroxypyridine (CAS 74115-13-2)
- Alkylating Agent: Bromoacetaldehyde diethyl acetal (CAS 2032-35-1)
- Base: Potassium Carbonate () or Cesium Carbonate ()
- Solvent: DMF (Anhydrous)

Step-by-Step Methodology

Step 1: Deprotonation

- Charge a flame-dried round-bottom flask with 3-bromo-5-hydroxypyridine (1.0 equiv) and anhydrous DMF (0.5 M concentration).
- Add (2.0 equiv). Note: Use finely ground powder to increase surface area.
- Stir at Room Temperature (RT) for 30 minutes. The solution will turn yellow/orange as the phenoxide anion forms.

Step 2: Alkylation

- Add Bromoacetaldehyde diethyl acetal (1.2 equiv) dropwise via syringe.
- Heat the reaction mixture to 80–90 °C under an inert atmosphere (or Ar).
- Monitor: Track by TLC (Hexane:EtOAc 4:1) or LC-MS.[5] The reaction typically requires 4–6 hours.

- Critical Checkpoint: If conversion stalls, add a catalytic amount of Sodium Iodide (NaI, 0.1 equiv) to form the more reactive iodo-acetal in situ (Finkelstein condition).

Step 3: Workup & Purification

- Cool to RT and dilute with water (5x reaction volume).
- Extract with Ethyl Acetate (3x).
- Wash combined organics with LiCl (5% aq) to remove residual DMF, followed by brine.
- Dry over

, filter, and concentrate.
- Purification: Flash column chromatography on silica gel.
 - Eluent: Gradient 0%

20% EtOAc in Hexanes.
 - Yield Expectation: 75–85%.

Part 4: Functional Applications (The "Why")

This molecule is a gateway to fused heterocyclic systems. The most potent application is the synthesis of furo[3,2-c]pyridines or pyrrolo[3,2-c]pyridines.

Pathway to Fused Systems

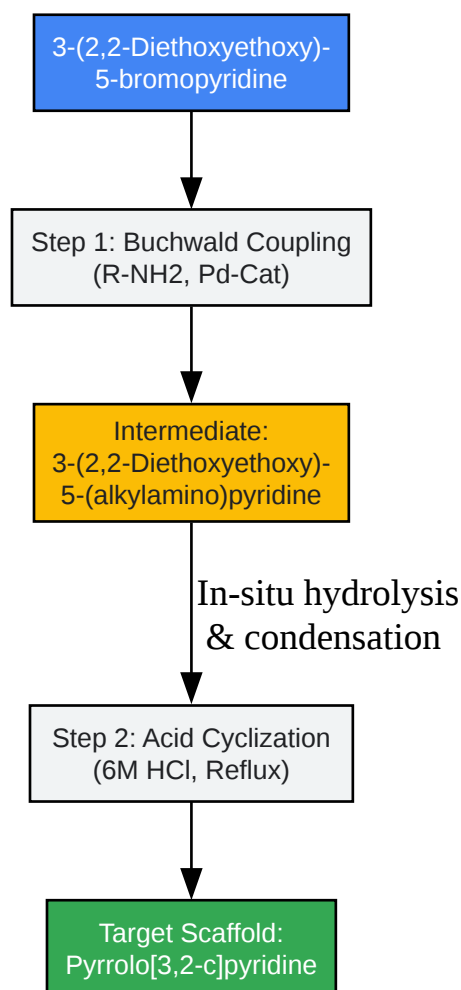
By utilizing the bromine handle first (e.g., to add an aryl group), and then deprotecting the acetal, the resulting aldehyde can cyclize onto the adjacent carbon (if activated) or a newly introduced amine.

Workflow: Synthesis of Pyrrolo[3,2-c]pyridine Derivatives

- Buchwald Coupling: React the 5-bromo group with a primary amine (

) to form the secondary amine.

- Cyclization: Treat with aqueous acid (HCl).
 - The acetal hydrolyzes to the aldehyde.[6]
 - The secondary amine attacks the aldehyde (intramolecular).
 - Loss of water and aromatization yields the fused pyrrole ring.



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Figure 2: Synthetic workflow for converting the title compound into a fused pyrrolo-pyridine drug scaffold.

Part 5: Handling & Stability

Stability Profile

- Acid Sensitivity: HIGH. The acetal group is labile to aqueous acids. Do not use acidic mobile phases (e.g., water/acetonitrile with 0.1% TFA) for long-term storage or purification unless deprotection is intended.
- Oxidation: The pyridine ring is relatively stable, but the ether linkage can form peroxides upon prolonged exposure to air. Store under nitrogen.
- Thermal: Stable up to ~150°C.

Storage Conditions

- Temperature: 2–8 °C (Refrigerated).
- Atmosphere: Inert gas (Argon/Nitrogen) recommended.
- Container: Amber glass to prevent light-induced degradation of the C-Br bond.

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